

A Technical Guide to OICR-0547 for Research Professionals

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Compound of Interest

Compound Name: OICR-0547

Cat. No.: B15605429

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This guide provides an in-depth overview of **OICR-0547**, a crucial negative control compound for research involving the WDR5-MLL protein-protein interaction. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its procurement, properties, and application in relevant experimental settings.

Procurement of OICR-0547

OICR-0547 is available for purchase from several reputable suppliers of research chemicals. Below is a summary of key information from various vendors. Please note that pricing is subject to change and should be verified on the respective supplier websites.

Supplier	CAS Number	Purity	Molecular Formula	Molecular Weight (g/mol)
MedchemExpress	1801873-49-3	99.85% ^[1] or 99.55% ^[2]	C ₂₈ H ₂₉ F ₃ N ₄ O ₄ ^[1] ^[2]	542.55 ^[1] ^[2]
Cayman Chemical	1801873-49-3	≥95% ^[3]	C ₂₈ H ₂₉ F ₃ N ₄ O ₄ ^[3]	542.6 ^[3]
Cambridge Bioscience	1801873-49-3	99.85% ^[1]	C ₂₈ H ₂₉ F ₃ N ₄ O ₄ ^[1]	542.55 ^[1]

Physicochemical Properties and Storage

A comprehensive understanding of **OICR-0547**'s properties is essential for its effective use in experiments.

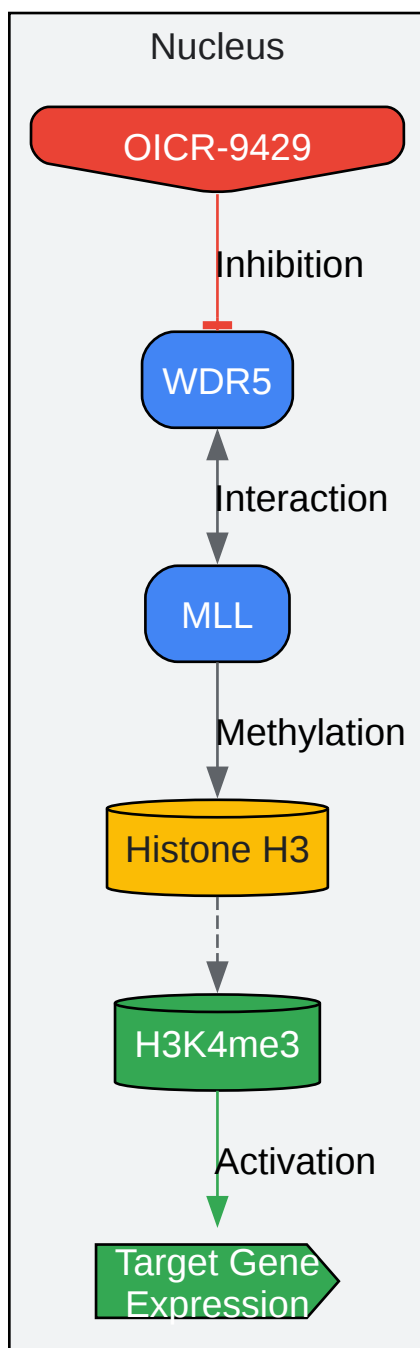
Property	Value	Source
Formal Name	1,6-dihydro-N-[4-(4-morpholinyl)-3'-(4-morpholinylmethyl)[1,1'-biphenyl]-3-yl]-6-oxo-4-(trifluoromethyl)-3-pyridinecarboxamide	Cayman Chemical[3]
Solubility	DMSO: Sparingly Soluble (1-10 mg/ml)	Cayman Chemical[3]
Storage Temperature	-20°C	Cayman Chemical[3]
Stability	≥ 4 years	Cayman Chemical[3]
SMILES	FC(F)(F)C(C(C(NC1=CC(C2=CC(CN3CCOCC3)=CC=C2)=CC=C1N4CCOCC4)=O)=CN5)=CC5=O	Structural Genomics Consortium[4]
InChI	InChI=1S/C28H29F3N4O4/c29-28(30,31)23-16-26(36)32-17-22(23)27(37)33-24-15-21(4-5-25(24)35-8-12-39-13-9-35)20-3-1-2-19(14-20)18-34-6-10-38-11-7-34/h1-5,14-17H,6-13,18H2,(H,32,36)(H,33,37)	Structural Genomics Consortium[4]

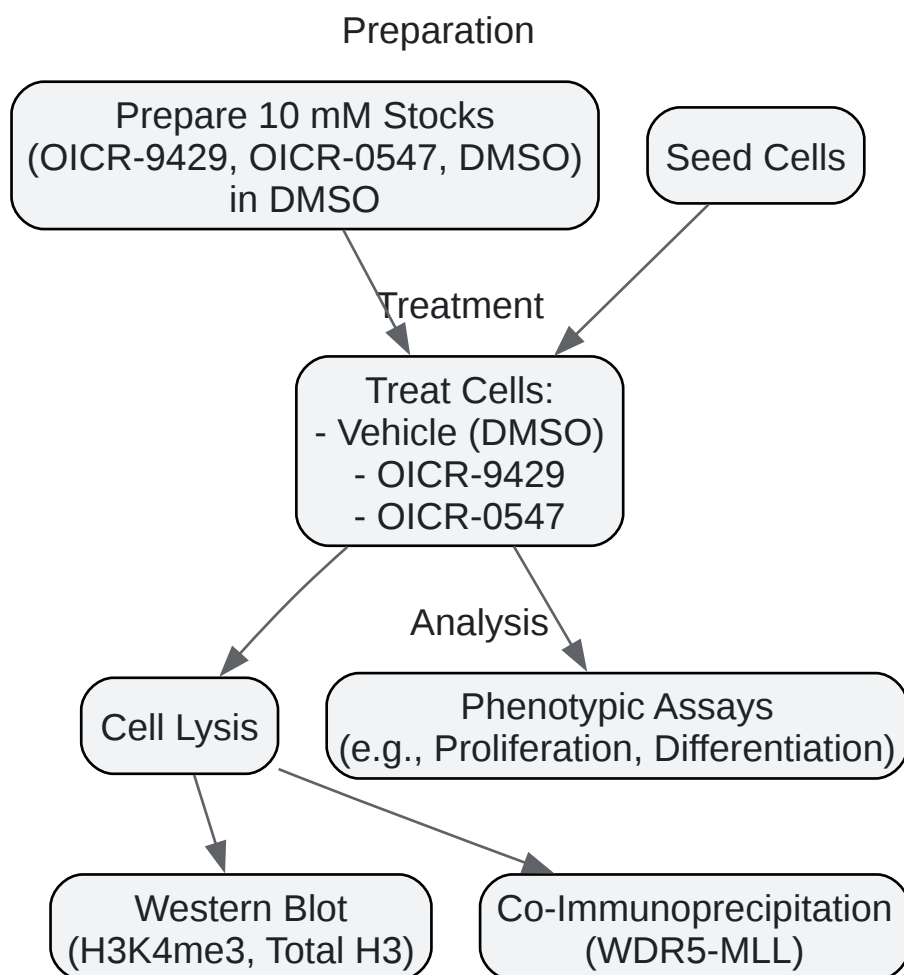
Biological Context and Mechanism of Action

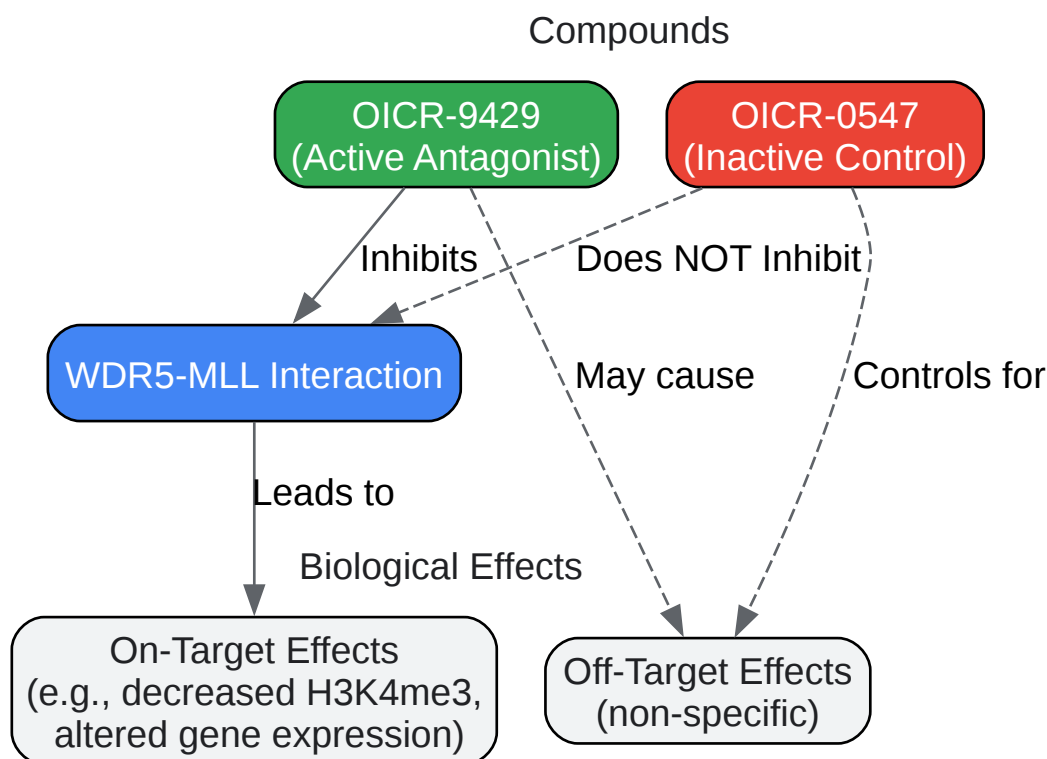
OICR-0547 is an inactive analog of OICR-9429, a potent antagonist of the protein-protein interaction between WD40 repeat protein 5 (WDR5) and Mixed-Lineage Leukemia (MLL). The WDR5-MLL complex is a key component of SET/MLL histone methyltransferase complexes, which are responsible for the trimethylation of histone H3 at lysine 4 (H3K4me3)[5]. This epigenetic mark is crucial for the regulation of gene expression.

The active compound, OICR-9429, binds to the MLL-binding pocket on WDR5, thereby preventing the formation of the functional WDR5-MLL complex and subsequent H3K4 trimethylation[4][5]. In contrast, **OICR-0547** is specifically designed to be inactive and does not bind to WDR5[6][7][8]. This makes it an ideal negative control for in vitro and in vivo experiments aimed at studying the effects of WDR5-MLL inhibition with OICR-9429.

Signaling Pathway Diagram







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